

2-Butyloctanoic Acid: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butyloctanoic acid

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An In-depth Examination of a Branched-Chain Fatty Acid with Emerging Potential

Abstract

2-Butyloctanoic acid, a C12 branched-chain fatty acid (BCFA), is a synthetic compound with established applications in the cosmetics and industrial sectors. While its primary use has been as a surfactant, emulsifier, and cleansing agent, emerging research and the biological activities of structurally related fatty acids suggest a potential for broader applications in pharmacology and drug development. This technical guide provides a comprehensive overview of **2-butyloctanoic acid**, consolidating available data on its physicochemical properties, synthesis, and known biological effects. It is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development who are interested in exploring the therapeutic potential of this and other branched-chain fatty acids. This document summarizes key quantitative data in structured tables, outlines potential experimental protocols based on related research, and visualizes hypothetical signaling pathways and experimental workflows to stimulate further investigation.

Introduction

Branched-chain fatty acids (BCFAs) are a class of lipids characterized by one or more alkyl branches on the carbon chain.^[1] While less common than their straight-chain counterparts, BCFAs are integral components of biological systems and are found in various natural sources,

including bacteria, dairy products, and the vernix caseosa of human infants.[1] BCFAs are known to play roles in modulating cell membrane fluidity, and recent studies have highlighted their potential bioactivity, including anti-inflammatory, anti-cancer, and metabolic regulatory effects.

2-Butyloctanoic acid (CAS 27610-92-0), also known as α -butylcaprylic acid, is a synthetic BCFA that has primarily been utilized for its surfactant and emulsifying properties in the cosmetics industry.[2][3] However, its structural similarity to other biologically active fatty acids, such as the short-chain fatty acid butyrate, warrants a closer examination of its potential pharmacological effects. This guide aims to bridge the existing knowledge gap and provide a detailed technical resource for the scientific community.

Physicochemical Properties

2-Butyloctanoic acid is a colorless, oily liquid at room temperature.[4][5] Its branched structure imparts distinct physical properties compared to its linear isomer, lauric acid. A summary of its key physicochemical properties is presented in Table 1.

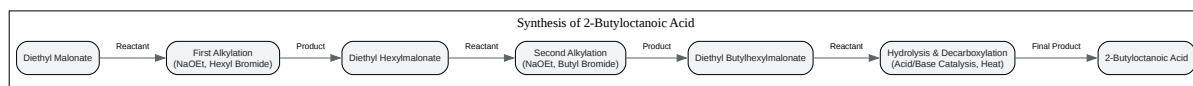
Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₄ O ₂	[6]
Molecular Weight	200.32 g/mol	[6]
CAS Number	27610-92-0	[7]
Appearance	Colorless liquid	[4][5]
Boiling Point	230 °C	[8]
Density	0.887 g/mL at 25 °C	[8]
Refractive Index	n ₂₀ /D 1.438	[8]
Water Solubility	2.2 mg/L at 20 °C	[4]
pKa	~4.82 (Predicted)	[2]
LogP	4.3 (Predicted)	[1]

Synthesis and Manufacturing

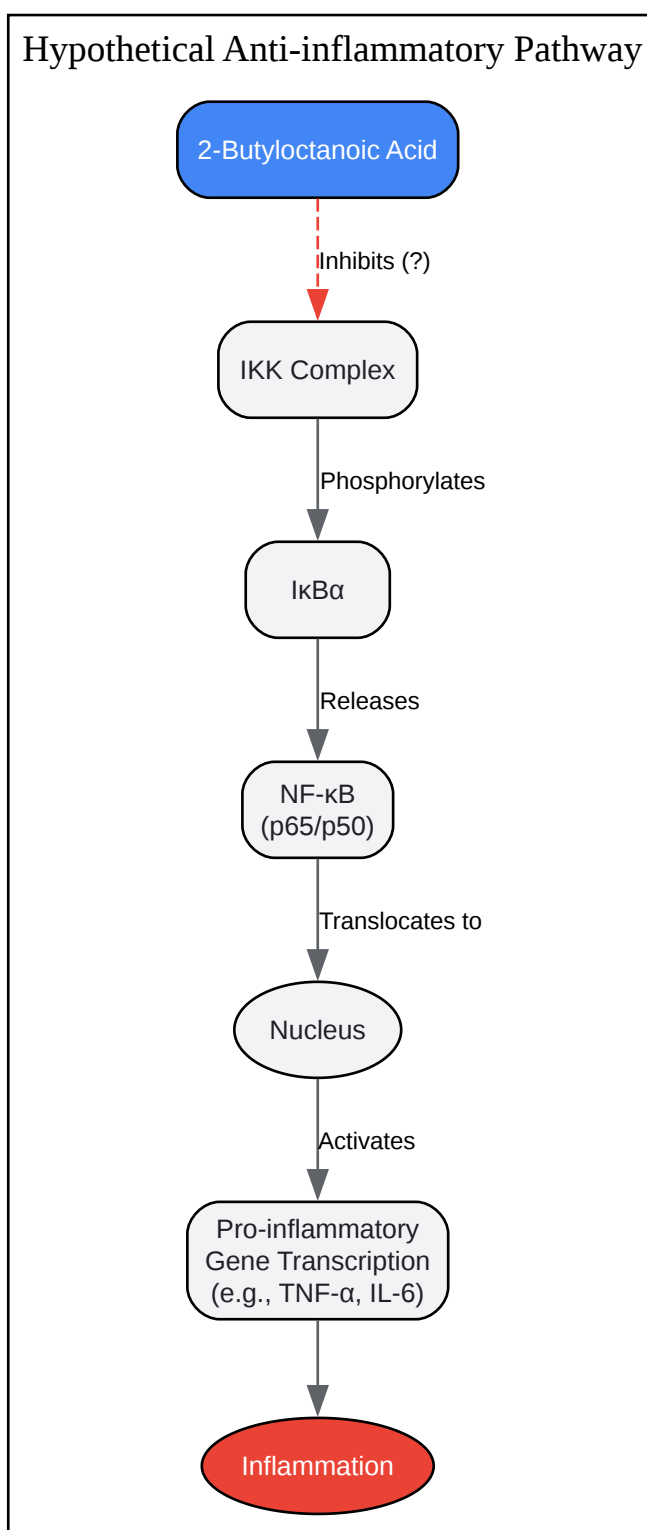
2-Butyloctanoic acid is produced synthetically.^[3] While specific proprietary manufacturing processes may vary, a general synthetic route can be inferred from standard organic chemistry principles. One potential laboratory-scale synthesis is outlined below.

General Synthesis Workflow

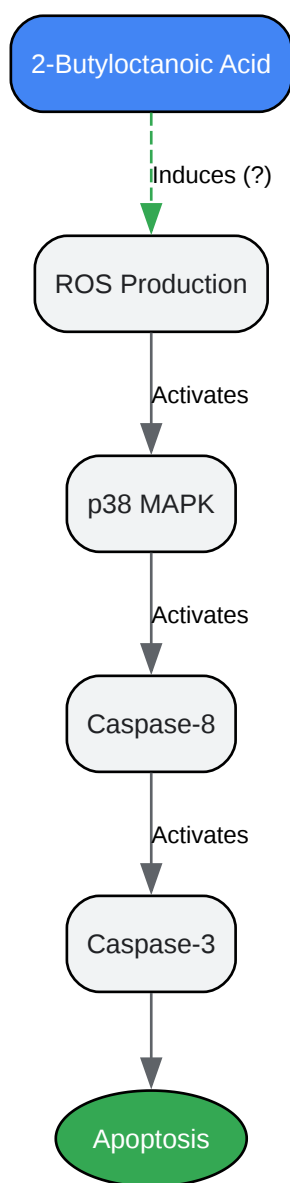
A plausible synthetic route for **2-butyloctanoic acid** is the alkylation of a malonic ester derivative followed by hydrolysis and decarboxylation.



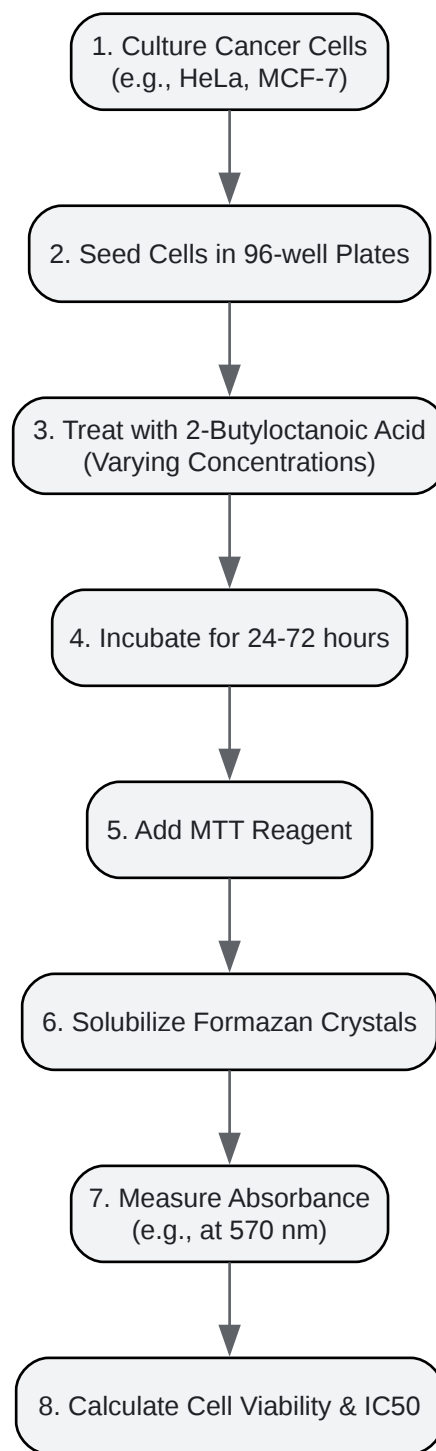
Hypothetical Anti-inflammatory Pathway



Hypothetical Pro-Apoptotic Pathway



In Vitro Cytotoxicity Assay Workflow

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- To cite this document: BenchChem. [2-Butyloctanoic Acid: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1328923#2-butyloctanoic-acid-as-a-branched-chain-fatty-acid]

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